

PD-307243: A Comprehensive Technical Review of a Potent hERG Channel Activator

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Compound of Interest

Compound Name: PD-307243

Cat. No.: B15589553

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Abstract

PD-307243 is a potent small molecule activator of the human Ether-à-go-go-Related Gene (hERG) potassium channel. This document provides a detailed technical overview of its known pharmacological properties, mechanism of action, and the experimental methodologies used for its characterization. Due to the limited publicly available information, this guide focuses primarily on the in-vitro electrophysiological effects of **PD-307243** as described in the foundational scientific literature. Information regarding the synthesis, pharmacokinetics, and toxicology of this compound is not readily available in the public domain.

Core Compound Information

Property	Value
IUPAC Name	2-[[2-(3,4-dichlorophenyl)-1,3-dihydroisoindol-5-yl]amino]pyridine-3-carboxylic acid
Synonyms	PD 307243, PD307243
CAS Number	313533-41-4[1]
Molecular Formula	C20H15Cl2N3O2[1]
Molecular Weight	400.26 g/mol [1]
Solubility	Soluble in DMSO and Alcohol[1]
Purity (Typical)	>98% by HPLC[1]

Quantitative In-Vitro Efficacy

The primary pharmacological effect of **PD-307243** is the potentiation of the current flowing through the hERG potassium channel. The following table summarizes the key quantitative data from in-vitro electrophysiology studies.

Parameter	Cell Line	Concentration (µM)	Effect	Reference
hERG Current Increase	Not Specified	3	2.1-fold increase	[Probechem]
hERG Current Increase	Not Specified	10	3.4-fold increase	[Probechem]
hERG Channel Deactivation	Not Specified	Not Specified	Markedly slowed	[Probechem]
hERG Channel Inactivation	Not Specified	Not Specified	Markedly slowed	[Probechem]

Mechanism of Action: hERG Channel Activation

PD-307243 acts as a positive modulator of the hERG potassium channel. Its primary mechanism involves altering the gating properties of the channel, specifically by slowing the rates of both deactivation and inactivation. This leads to an increased overall potassium ion efflux during the repolarization phase of the cardiac action potential.

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References

- 1. aobious.com [aobious.com]
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